Introduction: The Rise of a Versatile Heterocyclic Scaffold

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Compound of Interest

Compound Name:	*4-chloro-5-methyl-3-nitro-1H-pyrazol-1-amine*
CAS No.:	*1443279-61-5*
Cat. No.:	*B2534688*

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In the landscape of high-performance materials and advanced pharmaceuticals, nitrogen-rich heterocyclic compounds are cornerstone scaffolds. Among these, the pyrazole ring system has garnered significant attention due to its inherent aromaticity, thermal stability, and versatile reactivity.[1][2] The introduction of nitro ($-NO_2$) groups onto this scaffold dramatically alters its electronic and energetic properties, paving the way for a class of compounds known as nitropyrazoles. These materials are characterized by their high density, positive heats of formation, and impressive detonation performance, making them prominent candidates for the next generation of energetic materials.[1][3]

This guide focuses on a specific, highly promising subclass: 1-amino-nitropyrazole derivatives. The incorporation of an amino ($-NH_2$) group at the N1 position of the pyrazole ring introduces a critical functional handle that profoundly influences the molecule's stability, sensitivity, and reactivity. This N-amino moiety not only modulates the energetic output but also enhances thermal stability and reduces sensitivity to external stimuli like impact and friction, a crucial attribute for safe handling and application.[4][5] Furthermore, the amino group serves as a versatile anchor for subsequent chemical modifications, allowing for the synthesis of a diverse library of derivative compounds with tailored properties.

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This document, intended for researchers, chemists, and drug development professionals, provides a comprehensive overview of the synthesis, physicochemical properties, and applications of 1-amino-nitropyrazole derivatives. We will delve into the causality behind synthetic strategies, analyze structure-property relationships, and present detailed experimental protocols to provide a field-proven perspective on this important class of molecules.

Part 1: Synthetic Strategies and Methodologies

The synthesis of 1-amino-nitropyrazole derivatives is a multi-step process that requires careful control over reaction conditions to achieve the desired regioselectivity and yield. The general approach involves the construction or acquisition of a pyrazole core, followed by nitration and, finally, N-amination.

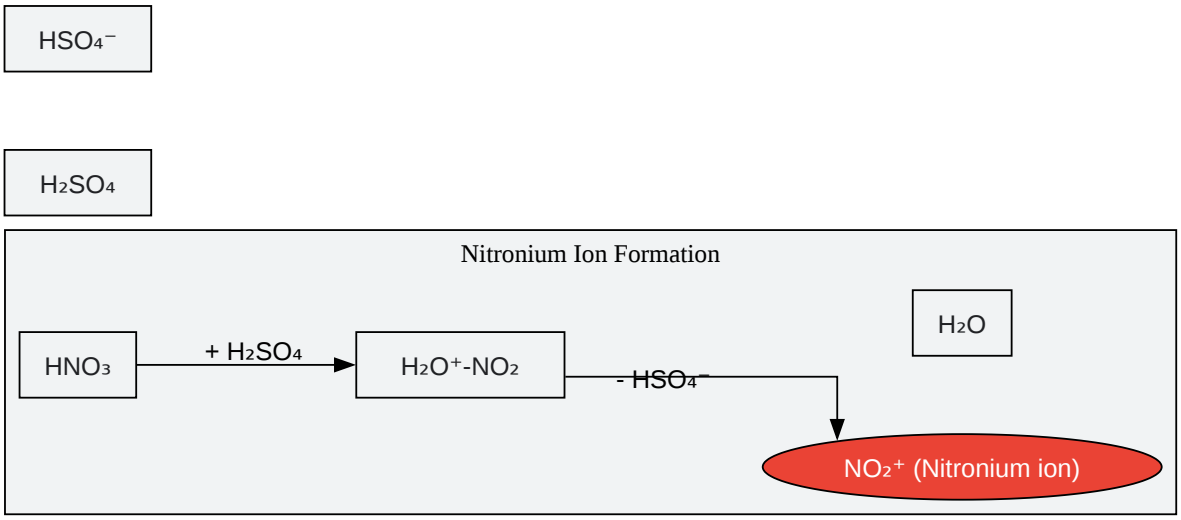
Core Synthesis and Nitration

The journey to 1-amino-nitropyrazoles begins with the pyrazole ring itself. While various methods exist for pyrazole synthesis, such as the condensation of β-diketones with hydrazine derivatives, many foundational pyrazole precursors are commercially available.[2] The critical step is the introduction of nitro groups onto the carbon atoms of the ring (C-nitration).

The nitration of pyrazoles is typically achieved using strong nitrating agents, most commonly a mixture of concentrated nitric acid (HNO_3) and sulfuric acid (H_2SO_4).[6] The number and position of the introduced nitro groups are dictated by the reaction conditions (temperature, time, acid concentration) and the existing substituents on the pyrazole ring. For example, the synthesis of 3,5-dinitropyrazole, a key precursor, can be achieved through the nitration of 3-nitropyrazole.[7][8] An alternative route involves the thermal rearrangement of N-nitropyrazole intermediates.[6]

The rationale for using a mixed acid system lies in the generation of the highly electrophilic nitronium ion (NO_2^+), which is the active nitrating species. The sulfuric acid acts as a catalyst, protonating the nitric acid to facilitate the formation of the nitronium ion.

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Figure 1: Generation of the Nitronium Ion for Electrophilic Nitration.

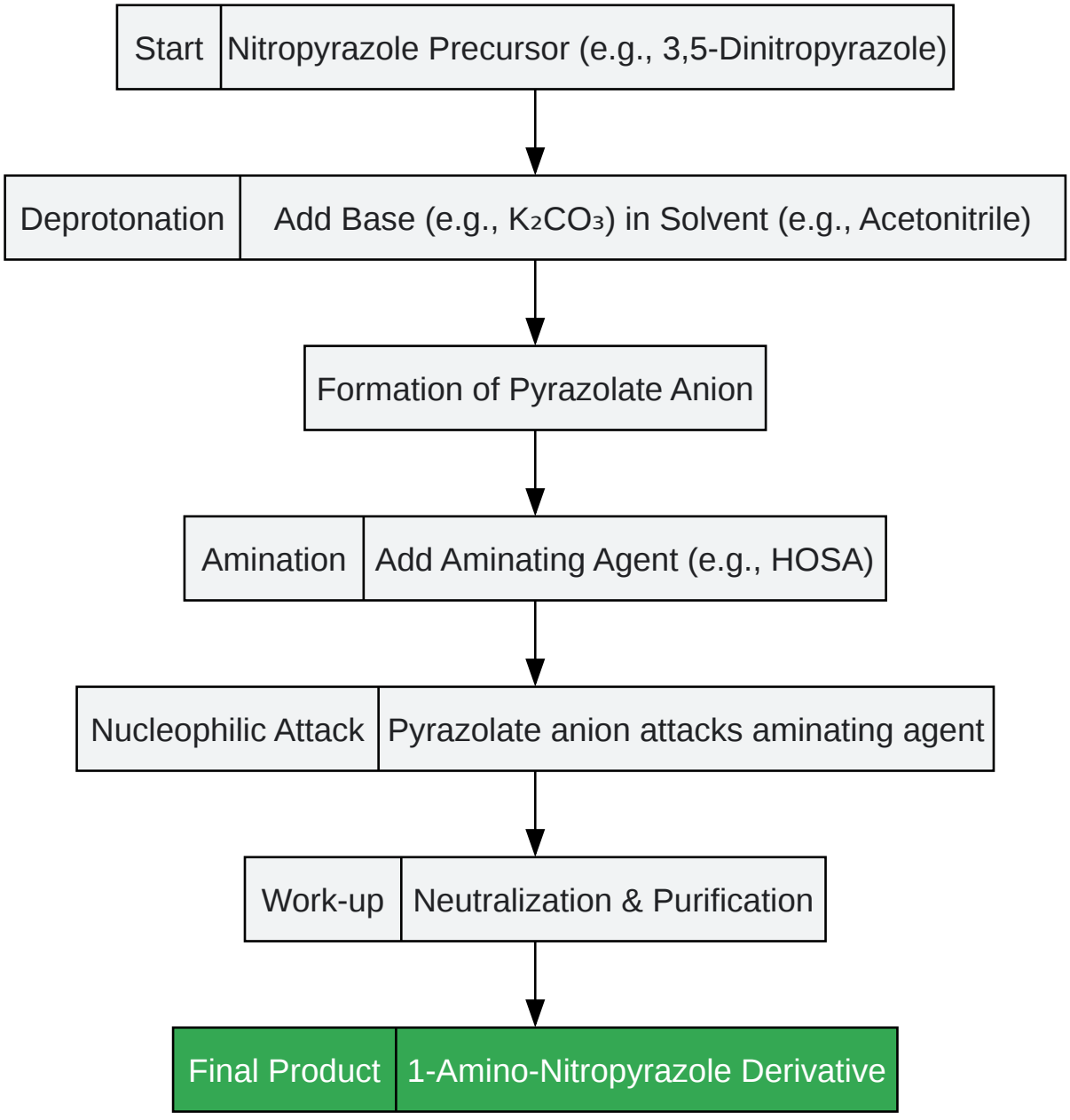
N-Amination: Introducing the Key Functionality

The defining step in synthesizing these derivatives is the introduction of the amino group at the N1 position of the pyrazole ring. This transformation, known as N-amination, is a critical modification that significantly enhances the energetic properties and stability of the final compound.

Several aminating agents can be employed, with hydroxylamine-O-sulfonic acid (HOSA) and related reagents being particularly effective.[9] The reaction typically proceeds via nucleophilic attack of the deprotonated pyrazole nitrogen onto the aminating agent. Another important method is the Vicarious Nucleophilic Substitution (VNS) of hydrogen. For instance, 4-amino-3,5-dinitro-1H-pyrazole (a C-amino derivative, but illustrating the VNS principle) can be synthesized by the direct amination of 3,5-dinitropyrazole using 1,1,1-trimethylhydrazinium iodide.[10][11]

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For N-amination, the reaction of a nitropyrazole with an aminating agent like hydroxylamine-O-sulfonic acid in the presence of a base is a common strategy.[1] The base deprotonates the pyrazole N-H, creating a nucleophilic pyrazolate anion that then attacks the aminating agent.



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Figure 2: General Workflow for the N-Amination of a Nitropyrazole.

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Experimental Protocol: Synthesis of 1-Amino-3,5-dinitropyrazole

This protocol describes a representative synthesis adapted from methodologies found in the literature.[1][4] The causality for each step is explained to provide a deeper understanding of the process.

Objective: To synthesize 1-amino-3,5-dinitropyrazole from 3,5-dinitropyrazole.

Materials:

- 3,5-dinitropyrazole
- Potassium carbonate (K_2CO_3), anhydrous
- Hydroxylamine-O-sulfonic acid (HOSA)
- Acetonitrile (anhydrous)
- Hydrochloric acid (HCl), dilute
- Distilled water
- Standard laboratory glassware, magnetic stirrer, heating mantle, filtration apparatus.

Step-by-Step Methodology:

- Reaction Setup: In a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, suspend 3,5-dinitropyrazole (1 eq.) and anhydrous potassium carbonate (1.5 eq.) in 100 mL of anhydrous acetonitrile.
  - Causality: Acetonitrile is chosen as the solvent due to its polarity and appropriate boiling point. Potassium carbonate is a strong enough base to deprotonate the pyrazole N-H, forming the potassium pyrazolate salt, which is a potent nucleophile. An excess of base ensures complete deprotonation.
- Formation of Nucleophile: Stir the suspension at room temperature for 1 hour. The formation of the potassium salt may be observed as a change in the suspension's color or consistency.

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- Causality: This step ensures the complete formation of the nucleophilic pyrazolate anion before the addition of the electrophilic aminating agent, maximizing the reaction efficiency.

- Amination: Slowly add hydroxylamine-O-sulfonic acid (HOSA, 1.2 eq.) to the suspension in small portions over 30 minutes.
  - Causality: HOSA is the electrophile in this reaction. A slow, portion-wise addition is crucial to control the reaction exotherm and prevent side reactions. A slight excess of HOSA ensures the complete conversion of the pyrazolate salt.

- Reaction: After the addition is complete, heat the mixture to reflux (approximately 80-82°C) and maintain it for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
  - Causality: Heating provides the necessary activation energy for the nucleophilic substitution reaction. Refluxing ensures a constant reaction temperature. TLC is a critical self-validating step to confirm the consumption of the starting material and the formation of the product.

- Work-up and Isolation: Cool the reaction mixture to room temperature. Filter the mixture to remove inorganic salts (e.g., potassium sulfate). Evaporate the acetonitrile from the filtrate under reduced pressure.
  - Causality: The removal of insoluble inorganic byproducts simplifies the purification process. Rotary evaporation is an efficient method for removing the solvent without degrading the product.

- Purification: Dissolve the crude residue in a minimal amount of hot water and acidify carefully with dilute HCl until the pH is ~2-3. The product, 1-amino-3,5-dinitropyrazole, will precipitate out of the solution.
  - Causality: Acidification protonates the product, reducing its solubility in water and causing it to precipitate. This step also neutralizes any remaining base.

- Final Product: Collect the solid product by vacuum filtration, wash with a small amount of cold water, and dry in a vacuum oven at 40°C.

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- Causality: Washing with cold water removes any residual water-soluble impurities. Drying under vacuum at a mild temperature removes residual solvent without causing thermal decomposition of the energetic product.

Part 2: Physicochemical and Energetic Properties

The introduction of nitro and amino groups creates a delicate balance of properties that define the utility of these compounds. The interplay between energy content, stability, and sensitivity is paramount.

Thermal Stability

Thermal stability is a critical parameter for energetic materials, indicating their safety during storage and handling. It is typically evaluated using techniques like Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA), which measure the temperature at which decomposition begins (T_d).

1-amino-nitropyrazole derivatives generally exhibit good to excellent thermal stability, with decomposition temperatures often exceeding 150°C.[4][5] The stability is influenced by:

- Molecular Structure: The inherent stability of the aromatic pyrazole ring provides a robust backbone.[1]
- Hydrogen Bonding: The N-amino group can participate in extensive intra- and intermolecular hydrogen bonding with the oxygen atoms of the nitro groups. This network of hydrogen bonds creates a more stable crystal lattice, requiring more energy to initiate decomposition.[9]
- Isomerism: The relative positions of the nitro groups can affect stability. For example, some isomers may have more favorable molecular packing and hydrogen bonding networks, leading to higher decomposition temperatures.[12]

The decomposition of nitropyrazoles often begins with the cleavage of a C-NO_2 or N-NO_2 bond, which is typically the weakest bond in the molecule.[13][14]

Density and Detonation Performance

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For an energetic material, high performance is directly linked to its density (ρ) and heat of formation (HOF). A higher density allows for more energetic material to be packed into a given volume, leading to superior detonation properties. The key performance metrics are detonation velocity (D) and detonation pressure (P).

1-amino-nitropyrazole derivatives are sought after because they often combine high density with good thermal stability. Densities for these compounds typically range from 1.70 to over 1.90 g/cm³, which is comparable to or exceeds that of conventional explosives like RDX.[9] The high density is a result of the planar pyrazole ring, the presence of heavy nitro groups, and efficient crystal packing facilitated by hydrogen bonding.[9]

The detonation performance of these compounds can be exceptional. For instance, theoretical calculations for derivatives of 3,4,5-trinitro-1H-pyrazole suggest detonation velocities and pressures comparable to or exceeding those of well-known explosives like RDX and HMX.[15][16]

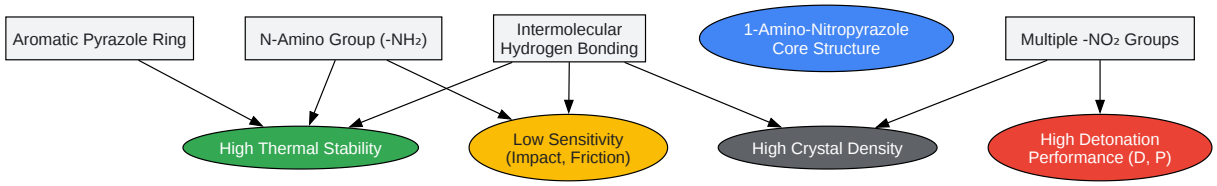
Compound	Density (ρ) (g/cm³)	Detonation Velocity (D) (m/s)	Detonation Pressure (P) (GPa)	Decomposition Temp. (T_d) (°C)
TNT	1.65	6,900	19.0	240
RDX	1.82	8,750	34.0	205
HMX	1.91	9,100	39.0	279
4-Amino-3,5-dinitropyrazole (LLM-116)	1.90	8,089	26.9	176
1-Amino-3,4-dinitropyrazole	~1.83 (calc.)	~8,843 (calc.)	~36.2 (calc.)	190
Sources: Data compiled and adapted from various sources for comparison.[4][11][17][18]				

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This table underscores the excellent balance of properties offered by amino-nitropyrazole derivatives, particularly their high performance combined with acceptable thermal stability.

Sensitivity

A major driver for research into new energetic materials is the quest for lower sensitivity to accidental detonation from stimuli such as impact, friction, and electrostatic discharge. This is where the N-amino group plays a crucial role. The ability of the amino group's hydrogen atoms to form strong hydrogen bonds with the nitro groups of adjacent molecules helps to "lock" the crystal lattice in place.[9] This increased lattice stability means that more energy is required to initiate the chemical decomposition that leads to detonation, rendering the material less sensitive. Many amino-nitropyrazole derivatives are classified as "insensitive" energetic materials.[19]



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Figure 3: Key Structural Features Influencing the Properties of 1-Amino-Nitropyrazoles.

Part 3: Applications and Future Outlook

The unique combination of high energy, thermal stability, and low sensitivity makes 1-amino-nitropyrazole derivatives highly attractive for a range of demanding applications.

Advanced Energetic Materials

The primary application of these compounds is in the field of high energy density materials (HEDMs).[1]

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- Insensitive Munitions (IM): Their low sensitivity makes them ideal candidates for melt-castable explosives and plastic-bonded explosives (PBXs) used in munitions that are safer to handle, transport, and store.[11][19] 4-Amino-3,5-dinitropyrazole (LLM-116) is a well-studied example in this category.[19]

- Propellants: The high nitrogen content and positive heat of formation of some derivatives make them suitable for solid rocket propellants and gun propellants, offering high performance with cleaner combustion products.[1]

- Pyrotechnics: Certain derivatives can be used in pyrotechnic compositions for specialized applications.[1]

Pharmaceutical and Agrochemical Potential

While the focus has been on energetic applications, the pyrazole scaffold is a well-established "privileged structure" in medicinal chemistry, appearing in numerous FDA-approved drugs.[20][21] Pyrazole derivatives exhibit a wide range of biological activities, including anti-inflammatory, anticancer, antibacterial, and antiviral properties.[22][23]

The nitro group, though often associated with toxicity, is also a key feature in several pharmaceuticals and can enhance biological activity or act as a versatile chemical handle for further derivatization.[24] The amino group further increases the potential for creating derivatives with specific biological targets. The exploration of 1-amino-nitropyrazoles as pharmaceutical intermediates or active ingredients is an emerging area of research, leveraging the vast synthetic knowledge from the energetic materials field.

Conclusion

1-Amino-nitropyrazole derivatives represent a formidable class of compounds at the intersection of materials science and organic chemistry. The strategic placement of amino and nitro groups on the stable pyrazole ring allows for the fine-tuning of properties, leading to materials that exhibit a rare and valuable combination of high detonation performance, excellent thermal stability, and low sensitivity. The synthetic pathways, while requiring careful control, are well-established, providing a robust platform for the creation of new and improved derivatives.

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Future research will likely focus on the synthesis of novel, more complex derivatives with even greater performance and safety profiles. The exploration of their potential in non-traditional fields, such as pharmaceuticals, by leveraging their unique chemical functionalities, opens up exciting new avenues for this versatile heterocyclic scaffold. As the demand for safer, higher-performing materials continues to grow, the 1-amino-nitropyrazole family is poised to play an increasingly important role.

References

- Four Syntheses of 4-Amino-3,5-dinitropyrazole | Request PDF. (n.d.). ResearchGate. Retrieved February 15, 2026, from [Link]
- Synthesis and crystal structure of 4-amino-3,5-dinitropyrazole sodium salt. (2018, April 18). AIP Publishing. Retrieved February 15, 2026, from [Link]
- Synthesis and crystal structure of 4-amino-3,5-dinitropyrazole sodium salt. (n.d.). ResearchGate. Retrieved February 15, 2026, from [Link]
- Zhang, M.-X., Pagoria, P. F., Imler, G. H., & Parrish, D. (2018). Trimerization of 4-Amino-3,5-dinitropyrazole: Formation, Preparation, and Characterization of 4-Diazo-3,5. OSTI.GOV. Retrieved February 15, 2026, from [Link]
- Wang, R., Xu, H., Guo, Y., Gong, X., & Li, H. (2020). Recent Advances in Synthesis and Properties of Nitrated-Pyrazoles Based Energetic Compounds. Molecules, 25(24), 5979. [Link]
- Nitropyrazoles 23. Synthesis of substituted N-amino-3-nitro-5-R-pyrazoles. (n.d.). ResearchGate. Retrieved February 15, 2026, from [Link]
- Understanding the Stability of Highly Nitrated Sensitive Pyrazole Isomers. (2024, July 19). PubMed. Retrieved February 15, 2026, from [Link]
- Theoretical studies on the structure and detonation properties of amino-, methyl-, and nitro-substituted 3,4,5-trinitro-1H-pyrazoles. (2010, November 15). PubMed. Retrieved February 15, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- Thermal stability and detonation characters of nitro-substituted derivatives of pyrazole. (n.d.). ResearchGate. Retrieved February 15, 2026, from [Link]
- Construction of p-nitropyrazole-1,3,4-triazole framework energetic compounds. (2023, May 17). RSC Publishing. Retrieved February 15, 2026, from [Link]
- Synthesis of 1-methyl-, 4-nitro-, 4-amino- and 4-iodo-1,2-dihydro-3H-pyrazol-3-ones. (n.d.). ResearchGate. Retrieved February 15, 2026, from [Link]
- A Review on the Reactivity of 1-Amino-2-Nitroguanidine (ANQ). (n.d.). National Center for Biotechnology Information. Retrieved February 15, 2026, from [Link]
- Manipulating nitration and stabilization to achieve high energy. (2023, November 15). National Center for Biotechnology Information. Retrieved February 15, 2026, from [Link]
- Theoretical studies on the structure and detonation properties of amino-, methyl-, and nitro-substituted 3,4,5-trinitro-1H-pyrazoles. (2010, November 15). OSTI.GOV. Retrieved February 15, 2026, from [Link]
- Synthesis of derivatives based on 4-amino-3,5-dinitropyrazole and 1-methyl-4-chloro-3,5-dinitropyrazole. (n.d.). ResearchGate. Retrieved February 15, 2026, from [Link]
- Recent Advances in Synthesis and Properties of Nitrated-Pyrazoles Based Energetic Compounds. (2020, December 18). MDPI. Retrieved February 15, 2026, from [Link]
- Nitropyrazoles (review). (n.d.). ResearchGate. Retrieved February 15, 2026, from [Link]
- Amination of Nitroazoles — A Comparative Study of Structural and Energetic Properties. (n.d.). MDPI. Retrieved February 15, 2026, from [Link]
- Review on synthesis of nitropyrazoles. (n.d.). ResearchGate. Retrieved February 15, 2026, from [Link]
- New pyrazole energetic materials and their energetic salts: combining the dinitromethyl group with nitropyrazole. (n.d.). Dalton Transactions. Retrieved February 15, 2026, from [Link]

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- Synthesis of 4-amino-3,5-dinitro-1H-pyrazole using vicarious nucleophilic substitution of hydrogen. (n.d.). ResearchGate. Retrieved February 15, 2026, from [Link]
- Energetic Materials of the Nitropyrazole Family: Unusual Thermal and Combustion Behaviors. (2017, September 18). ResearchGate. Retrieved February 15, 2026, from [Link]
- Synthesis of 3, 5-dinitropyrazole. (n.d.). ResearchGate. Retrieved February 15, 2026, from [Link]
- A review of pyrazole an its derivative. (2021, May 15). National Journal of Pharmaceutical Sciences. Retrieved February 15, 2026, from [Link]
- The Role of Nitro Groups in Pharmaceuticals: Effects and Interactions with Biological Systems. (n.d.). ResearchGate. Retrieved February 15, 2026, from [Link]
- Recent Applications of the Multicomponent Synthesis for Bioactive Pyrazole Derivatives. (n.d.). MDPI. Retrieved February 15, 2026, from [Link]
- Nitropyrazoles: 5. Synthesis of substituted 3-nitropyrazoles from 3-amino-4-cyanopyrazole. (1993, September 1). Semantic Scholar. Retrieved February 15, 2026, from [Link]
- Nitropyrazoles 21. Selective nucleophilic substitution of the nitro group in 1-amino-3,4-dinitropyrazole. (n.d.). ResearchGate. Retrieved February 15, 2026, from [Link]
- Amino-Pyrazoles in Medicinal Chemistry: A Review. (2023, April 25). MDPI. Retrieved February 15, 2026, from [Link]
- Pyrazoles: Synthetic Strategies and Their Pharmaceutical Applications-An Overview. (n.d.). ResearchGate. Retrieved February 15, 2026, from [Link]
- Facile access to energetic materials based on bipyrazoles via skeletal editing. (n.d.). RSC Publishing. Retrieved February 15, 2026, from [Link]
- Pyrazole-containing pharmaceuticals: target, pharmacological activity, and their SAR studies. (n.d.). RSC Publishing. Retrieved February 15, 2026, from [Link]

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- Characteristic descriptors for describing the detonation properties and sensitivity factors of molecules and crystals of HEMs. (n.d.). ResearchGate. Retrieved February 15, 2026, from [Link]
- Structure and synthesis of 3,5-dimethyl-N-nitro-1H-pyrazole-1-carboxamidine. (n.d.). ResearchGate. Retrieved February 15, 2026, from [Link]
- Pyrazole and Its Derivatives: An Excellent N-Hetrocycle with Wide Range of Biological Applications (A Review). (n.d.). Oriental Journal of Chemistry. Retrieved February 15, 2026, from [Link]
- Pyrazole Derivatives: A New Synthesis, Biological Importance, and Recent Practical Applications. (n.d.). ResearchGate. Retrieved February 15, 2026, from [Link]
- Pyrazoles. XII. Preparation of 3(5)-nitropyrazoles by thermal rearrangement of N-nitropyrazoles. (n.d.). ACS Publications. Retrieved February 15, 2026, from [Link]
- Energetic multifunctionalized nitro/nitramino isomeric pyrazole–tetrazole hybrids: enhancing density and detonation properties. (2024, June 4). ResearchGate. Retrieved February 15, 2026, from [Link]
- Amino/Keto Derivatives of Pyrazole as Effective Corrosion Inhibitors for Mild Steel in an Acidic Medium: Surface Morphological, Electrochemical, and Computational Studies. (n.d.). National Center for Biotechnology Information. Retrieved February 15, 2026, from [Link]

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Sources

- 1. Recent Advances in Synthesis and Properties of Nitrated-Pyrazoles Based Energetic Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pharmajournal.net [pharmajournal.net]
- 3. mdpi.com [mdpi.com]

- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Amination of Nitroazoles — A Comparative Study of Structural and Energetic Properties - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Understanding the Stability of Highly Nitrated Sensitive Pyrazole Isomers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. Theoretical studies on the structure and detonation properties of amino-, methyl-, and nitro-substituted 3,4,5-trinitro-1H-pyrazoles - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Theoretical studies on the structure and detonation properties of amino-, methyl-, and nitro-substituted 3,4,5-trinitro-1H-pyrazoles (Journal Article) | ETDEWEB [osti.gov]
- 17. A Review on the Reactivity of 1-Amino-2-Nitroguanidine (ANQ) - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Manipulating nitration and stabilization to achieve high energy - PMC [pmc.ncbi.nlm.nih.gov]
- 19. osti.gov [osti.gov]
- 20. mdpi.com [mdpi.com]
- 21. Pyrazole-containing pharmaceuticals: target, pharmacological activity, and their SAR studies - PMC [pmc.ncbi.nlm.nih.gov]
- 22. mdpi.com [mdpi.com]
- 23. researchgate.net [researchgate.net]
- 24. researchgate.net [researchgate.net]

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